Sodium Tellurate, Dihydrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest	
Compound Name:	*Sodium tellurate, dihydrate*
CAS No.:	*26006-71-3*
Cat. No.:	*B1584114*

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This guide provides an in-depth exploration of **sodium tellurate, dihydrate** ($Na_2TeO_4 \cdot 2H_2O$), a compound of increasing interest in materials science, microbiology, and drug development. We will delve into its fundamental chemical properties, synthesis, and its multifaceted biological activities, offering field-proven insights and detailed protocols for its application in research settings.

Core Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity is paramount for reproducible research. **Sodium tellurate, dihydrate** is a sodium salt of telluric acid, existing as a white, crystalline powder that is soluble in water.[1][2] It is crucial to distinguish the dihydrate form from its anhydrous counterpart, as their physical properties and reactivity may differ.

Chemical Identifiers

For unambiguous identification and cross-referencing in databases and publications, a comprehensive set of chemical identifiers is provided below.

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Identifier	Value	Source
CAS Number	26006-71-3	
Molecular Formula	$Na_2TeO_4 \cdot 2H_2O$	
Molecular Weight	273.61 g/mol	
IUPAC Name	disodium;tellurate;dihydrate	
InChI	InChI=1S/2Na.H2O4Te.2H2O/c;;1-5(2,3)4;;/h;;(H2,1,2,3,4);21H2/q2+1;;;/p-2	
InChIKey	LVKNVMJQFQNCLG-UHFFFAOYSA-L	
Canonical SMILES	O.O.[O-](=O)[O-].[Na+].[Na+]	
PubChem CID	147003	
MDL Number	MFCD00150190	

Physicochemical Characteristics

The physical properties of **sodium tellurate, dihydrate** are critical for its handling, storage, and application in experimental settings.

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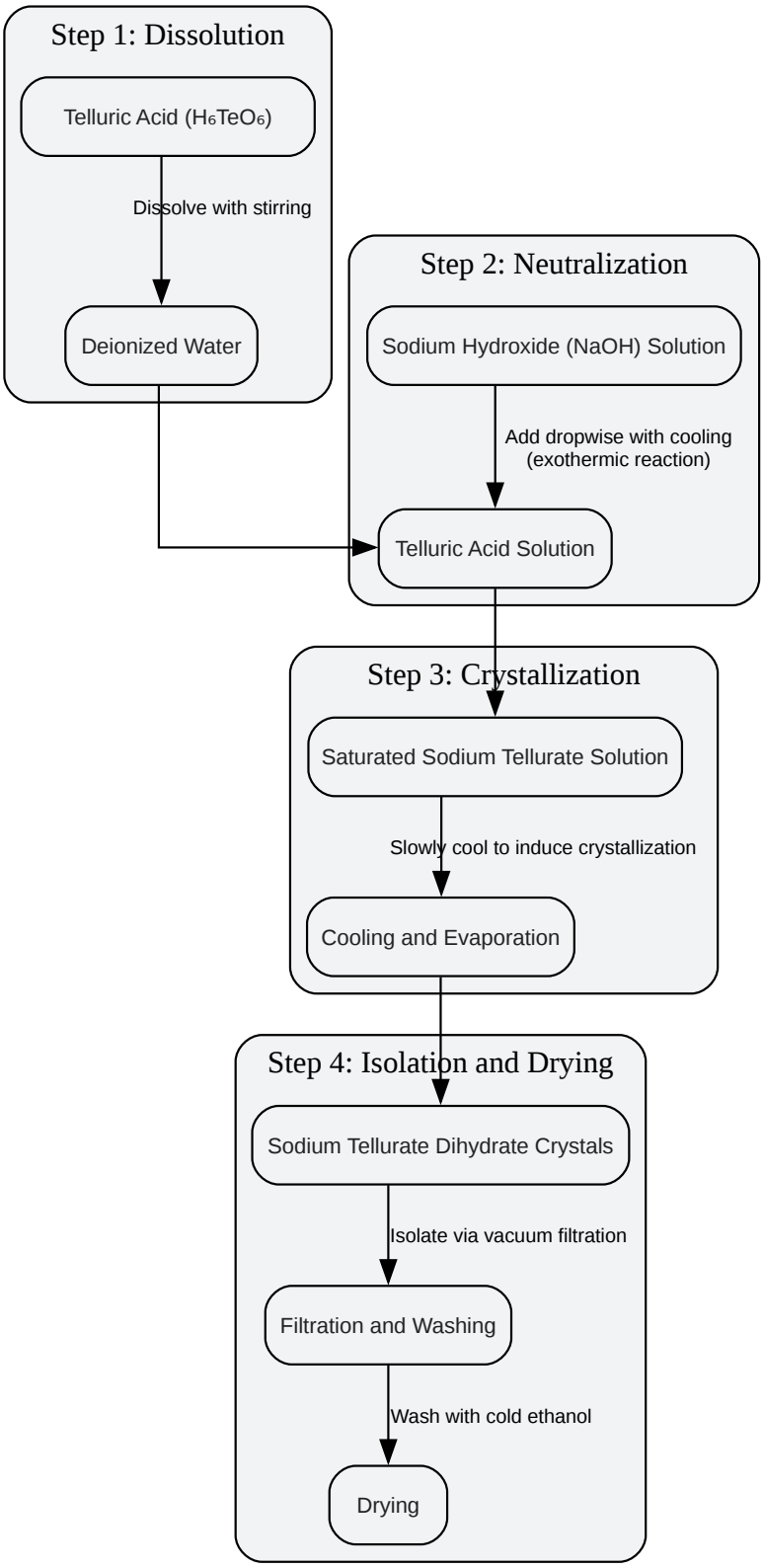
Property	Value	Notes	Source
Appearance	White crystalline powder	[1]	
Solubility	Soluble in water	The high solubility facilitates its use in aqueous media for biological studies.	[1][2]
Melting Point	Decomposes upon heating	A specific melting point is not observed as the compound decomposes. The thermal stability is a key consideration in its applications.	[1]
Crystal Structure	Tetragonal (anhydrous form)	The crystal structure of the dihydrate is not readily available, but the anhydrous form provides insight into the coordination of the tellurate ion.	[2]

Synthesis of **Sodium Tellurate, Dihydrate**

The synthesis of sodium tellurate typically involves the oxidation of a tellurium compound in an alkaline sodium-containing medium. A common laboratory-scale synthesis is the neutralization of telluric acid with sodium hydroxide.

Synthesis Workflow

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Caption: Workflow for the synthesis of **sodium tellurate, dihydrate**.

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Detailed Synthesis Protocol

This protocol describes the synthesis of **sodium tellurate, dihydrate** from telluric acid and sodium hydroxide.

Materials:

- Telluric acid (H_6TeO_6)
- Sodium hydroxide (NaOH) pellets
- Deionized water
- Ethanol, absolute, pre-chilled
- Magnetic stirrer and stir bar
- Ice bath
- pH meter or pH indicator strips
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Preparation of Reactant Solutions:
  - Prepare a solution of telluric acid by dissolving a known molar amount in a minimal amount of deionized water with gentle heating and stirring.
  - Prepare a stoichiometric amount of sodium hydroxide solution. Rationale: Precise stoichiometry is crucial to ensure complete neutralization and avoid the presence of unreacted starting materials in the final product.
- Neutralization Reaction:

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- Place the telluric acid solution in a beaker on a magnetic stirrer and immerse it in an ice bath.
- Slowly add the sodium hydroxide solution dropwise to the telluric acid solution while continuously monitoring the pH. Maintain the temperature below 25°C. Rationale: The neutralization reaction is exothermic. Cooling is necessary to prevent overheating, which could lead to the formation of unwanted byproducts.
- Continue adding NaOH until a stable pH of ~7 is reached.

- Crystallization:
  - Once the neutralization is complete, transfer the resulting sodium tellurate solution to an evaporating dish.
  - Allow the solvent to evaporate slowly at room temperature, or gently heat to concentrate the solution.
  - As the solution becomes saturated, crystals of **sodium tellurate, dihydrate** will begin to form. Allow the crystallization to proceed until a significant amount of solid has formed. Rationale: Slow crystallization promotes the formation of larger, purer crystals.
- Isolation and Purification:
  - Collect the crystals by vacuum filtration using a Buchner funnel.
  - Wash the crystals with a small amount of ice-cold deionized water to remove any soluble impurities, followed by a wash with cold absolute ethanol to facilitate drying. Rationale: Using cold solvents minimizes the dissolution of the desired product during washing.
  - Dry the crystals in a desiccator over a suitable drying agent or in a vacuum oven at a low temperature to avoid the loss of water of hydration.

Biological Activity and Applications in Drug Development

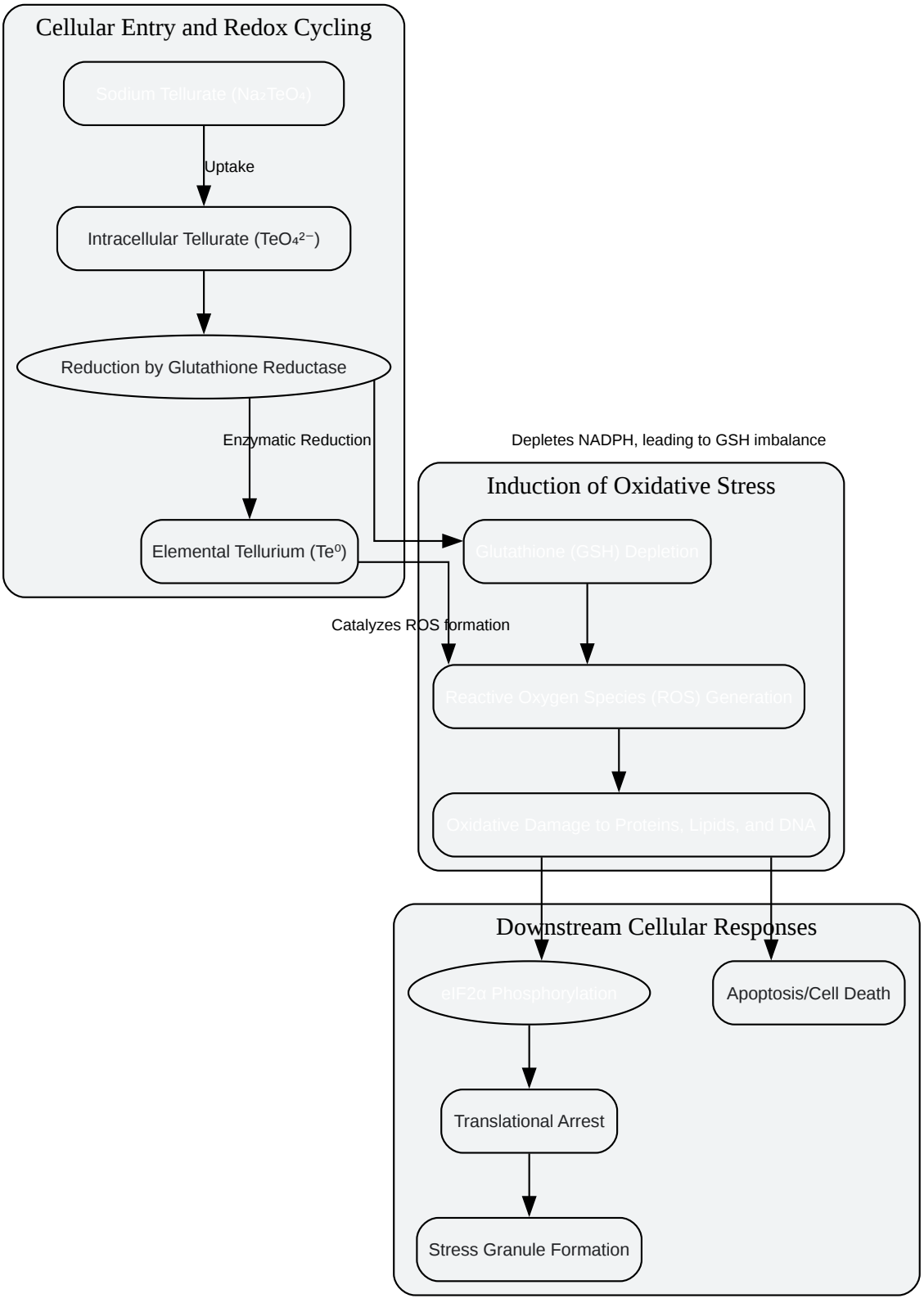
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Sodium tellurate and its related tellurium compounds have garnered attention for their potent biological activities, primarily stemming from their ability to induce oxidative stress.[3] This property is being explored for both antimicrobial and anticancer applications.[4][5]

Mechanism of Action: Induction of Oxidative Stress

The primary mechanism of tellurate-induced toxicity involves the generation of reactive oxygen species (ROS) and the disruption of cellular redox balance.[3][5] This is largely attributed to the depletion of intracellular thiols, particularly glutathione (GSH).[6]

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